

Lenalidomide-C4-NH2 Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lenalidomide-C4-NH2 hydrochloride*

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Abstract

Lenalidomide-C4-NH2 hydrochloride is a crucial bifunctional molecule widely utilized in the development of Proteolysis Targeting Chimeras (PROTACs). As a derivative of Lenalidomide, it functions as a potent E3 ubiquitin ligase Cereblon (CRBN) ligand, enabling the targeted degradation of specific proteins of interest. This technical guide provides an in-depth overview of the known chemical properties of **Lenalidomide-C4-NH2 hydrochloride**, alongside detailed, proposed experimental protocols for its synthesis and characterization based on established chemical principles and related literature. This document aims to serve as a valuable resource for researchers in the fields of chemical biology and drug discovery.

Chemical Properties

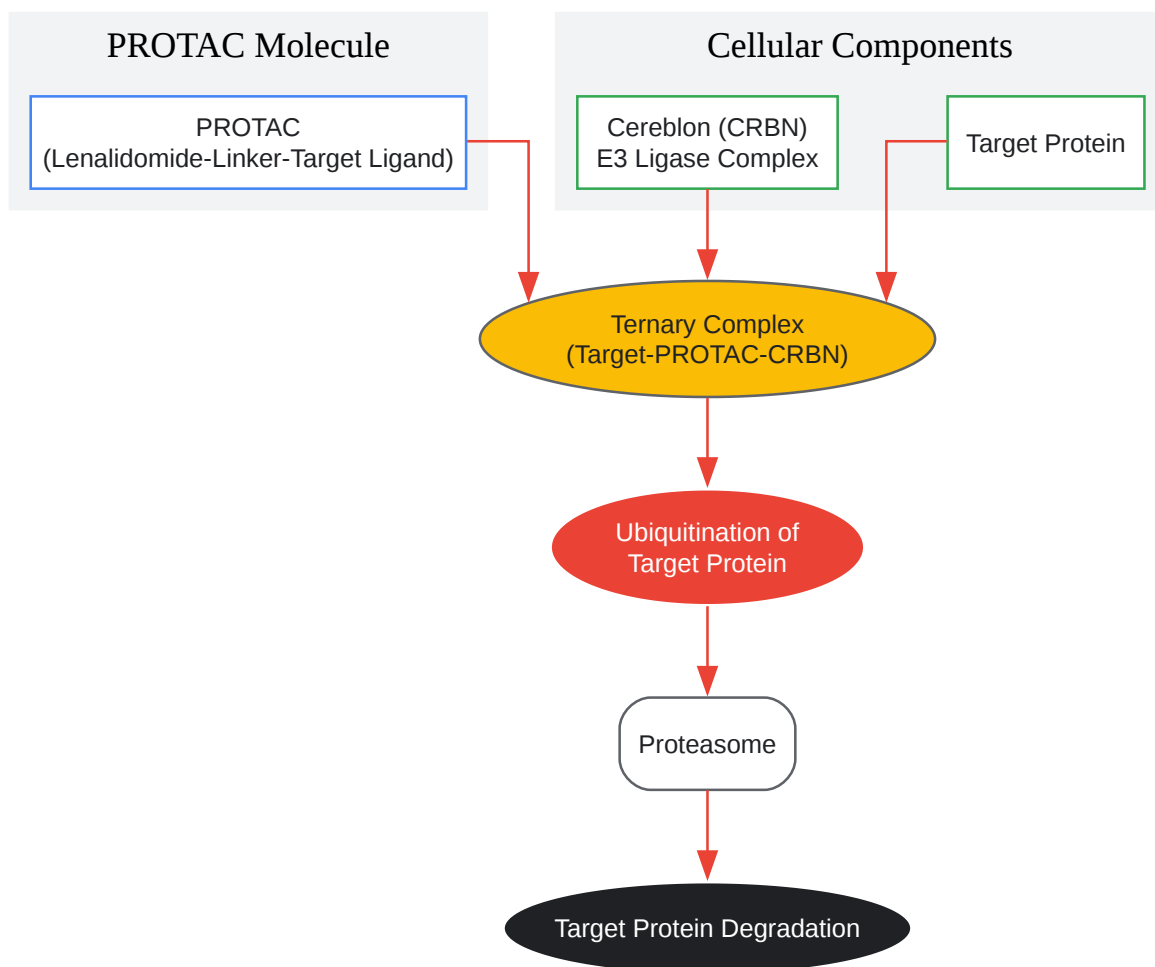
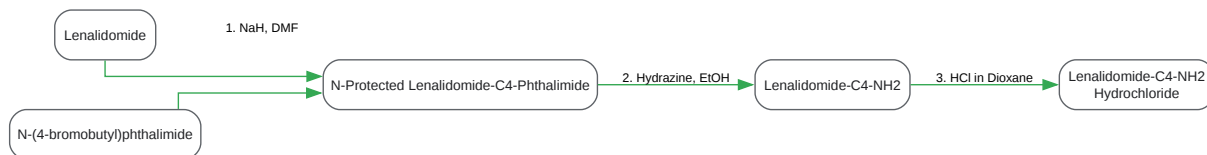
Lenalidomide-C4-NH2 hydrochloride is a synthetic molecule derived from Lenalidomide. The addition of a C4-aminobutyl linker makes it a versatile building block for the synthesis of PROTACs. While extensive public data on the specific physicochemical properties of this hydrochloride salt is limited, the following table summarizes the available and inferred information.

Property	Value	Source/Reference
IUPAC Name	3-(4-(4-aminobutyl)-1-oxoisindolin-2-yl)piperidine-2,6-dione hydrochloride	Inferred from structure
Molecular Formula	C ₁₇ H ₂₂ ClN ₃ O ₃	[1]
Molecular Weight	351.83 g/mol	[1]
CAS Number	2435715-90-3	N/A
Appearance	Solid	[2]
Solubility	DMSO: 130 mg/mL Water: 100 mg/mL	[2]
Melting Point	Data not available	N/A
pKa	Data not available	N/A

Synthesis and Purification

While a specific, detailed protocol for the synthesis of **Lenalidomide-C4-NH2 hydrochloride** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on the well-established synthesis of Lenalidomide and standard organic chemistry transformations. The proposed synthesis involves the alkylation of the amino group of Lenalidomide with a protected 4-aminobutyl halide, followed by deprotection.

Proposed Synthetic Scheme



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References

- 1. QCC Tour | Virtual tour generated by Panotour [qcc.edu]
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